

L-Alanine-1-13C: A Technical Guide for Researchers

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: *L-Alanine-1-13C*

Cat. No.: *B1280924*

[Get Quote](#)

For researchers, scientists, and drug development professionals, **L-Alanine-1-13C** serves as a powerful tool in metabolic research. This stable isotope-labeled amino acid is instrumental in tracing the flow of carbon through critical metabolic pathways, offering insights into cellular energetics, biosynthesis, and the metabolic shifts associated with various diseases.

L-Alanine-1-13C, a non-essential amino acid isotopically labeled at the carboxyl carbon, is a key tracer in studies of sugar and acid metabolism.^[1] Its application spans from understanding fundamental cellular processes to aiding in the development of novel therapeutic strategies.^[1] ^[2] This guide provides an in-depth overview of its properties, experimental applications, and the metabolic pathways it helps to elucidate.

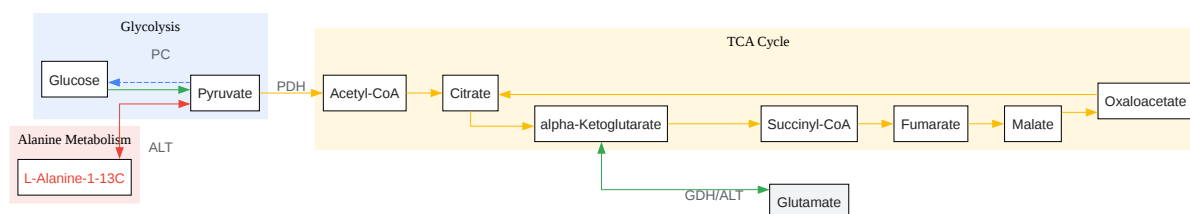
Core Properties of L-Alanine-1-13C

A clear understanding of the physical and chemical properties of **L-Alanine-1-13C** is fundamental for its effective use in experimental settings. The following table summarizes its key quantitative data.

Property	Value	Reference
CAS Number	21764-56-7	
Molecular Weight	90.09 g/mol	[3]
Linear Formula	CH ₃ CH(NH ₂)(CH ₂) ¹³ CO ₂ H	
Isotopic Purity	99 atom % ¹³ C	
Melting Point	314.5 °C (decomposes)	
Physical Form	Solid	

Tracing Metabolic Fates: Key Signaling Pathways

L-Alanine-1-¹³C is a versatile tracer for probing central carbon metabolism. The labeled carbon atom can be tracked through several interconnected pathways, providing a dynamic view of cellular metabolic activity. Alanine plays a pivotal role in linking glycolysis, the tricarboxylic acid (TCA) cycle, and amino acid metabolism.



[Click to download full resolution via product page](#)

Key metabolic pathways traced using **L-Alanine-1-¹³C**.

Experimental Protocols for Metabolic Labeling

The general workflow for a ^{13}C -alanine metabolic labeling experiment encompasses several key stages, from initial cell culture or animal model preparation to final data analysis.

In Vitro Metabolic Labeling with L-Alanine-1- ^{13}C

This protocol outlines the steps for conducting a metabolic labeling experiment in cell culture.

Materials:

- Cells of interest
- Complete growth medium
- Phosphate-buffered saline (PBS), pre-warmed
- **L-Alanine-1- ^{13}C** labeling medium
- 6-well cell culture plates
- Liquid nitrogen or dry ice
- 80% Methanol (-80°C)

Procedure:

- **Cell Seeding:** Seed cells in 6-well plates at a density that will result in approximately 80% confluency at the time of harvest. Culture in complete growth medium at 37°C and 5% CO_2 .
- **Media Change:** Once cells reach the desired confluency, aspirate the growth medium.
- **Wash:** Gently wash the cells twice with pre-warmed PBS.
- **Labeling:** Add 1 mL of pre-warmed **L-Alanine-1- ^{13}C** labeling medium to each well.
- **Metabolism Quenching and Metabolite Extraction:**
 - Aspirate the labeling medium.

- Immediately place the plate on dry ice or in a liquid nitrogen bath to quench metabolism.
- Add 1 mL of ice-cold 80% methanol to each well and scrape the cells.
- Transfer the cell suspension to a microcentrifuge tube.
- Sample Processing:
 - Centrifuge the homogenate at high speed (e.g., 14,000 x g) for 10 minutes at 4°C.
 - Collect the supernatant for analysis.
 - Dry the extracts and prepare for Mass Spectrometry (MS) or Nuclear Magnetic Resonance (NMR) analysis.

Analysis by Nuclear Magnetic Resonance (NMR) Spectroscopy

NMR spectroscopy is a powerful technique for determining the positional information of the ^{13}C label within metabolites.

Sample Preparation:

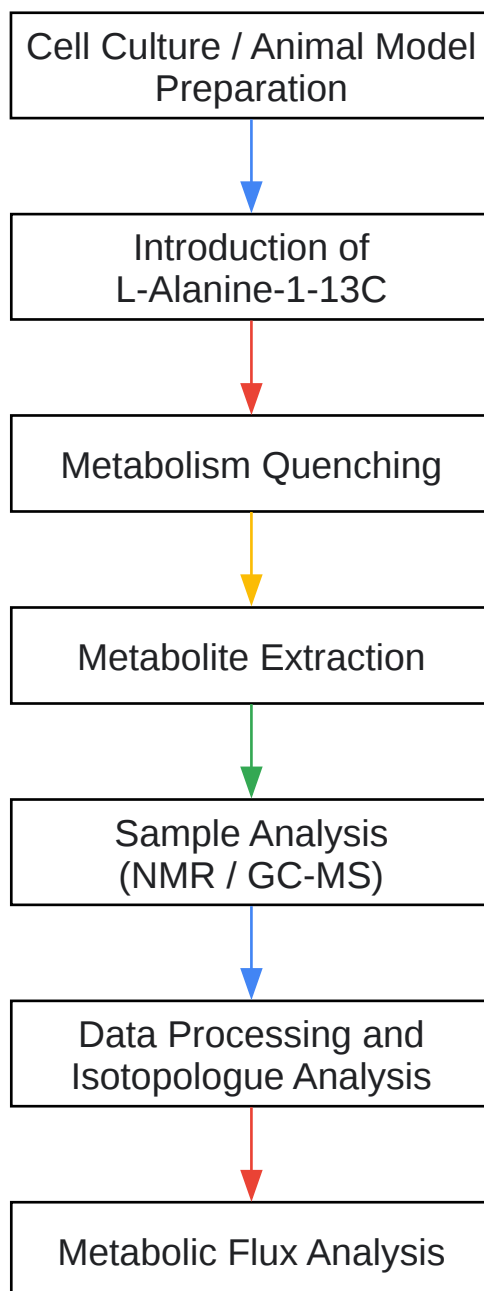
- Resuspend the dried metabolite extract in a deuterated solvent (e.g., D_2O) containing an internal standard.
- Filter the sample to remove any particulate matter.

Data Acquisition:

- Acquire a 1D ^{13}C NMR spectrum. Longer acquisition times may be necessary due to the lower natural abundance of ^{13}C .
- For more detailed analysis, 2D NMR experiments such as ^1H - ^{13}C HSQC can be performed to resolve overlapping signals.

Data Analysis:

- Process the NMR spectra using appropriate software.
- Identify signals corresponding to alanine and other metabolites based on their chemical shifts and coupling patterns.
- Integrate the signals to determine the relative concentrations of the metabolites.



[Click to download full resolution via product page](#)

A generalized workflow for **L-Alanine-1-¹³C** metabolic labeling experiments.

Applications in Research and Drug Development

The use of **L-Alanine-1-¹³C** extends to various research areas, providing critical information for understanding disease and developing new treatments.

- **Tracing Gluconeogenesis:** **L-Alanine-1-¹³C** is extensively used to quantify the contribution of amino acids to hepatic glucose production.
- **Interrogating the TCA Cycle:** As alanine is readily converted to pyruvate, tracking the ¹³C label through TCA cycle intermediates allows researchers to assess the activity of this central metabolic hub.
- **Neurobiology:** This tracer aids in investigating neurotransmitter metabolism and the metabolic interplay between different brain cell types.
- **Drug Development:** By elucidating the metabolic effects of drug candidates, **L-Alanine-1-¹³C** tracing can help identify mechanisms of action, assess off-target effects, and discover novel therapeutic targets.

In conclusion, **L-Alanine-1-¹³C** is an indispensable tool in modern metabolic research. Its ability to provide detailed insights into the intricate network of cellular metabolism empowers scientists to unravel the complexities of biological systems in both health and disease, ultimately accelerating the pace of discovery and therapeutic innovation.

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- 1. medchemexpress.com [medchemexpress.com]
- 2. benchchem.com [benchchem.com]
- 3. L-Alanine (1-¹³C, 99%) - Cambridge Isotope Laboratories, CLM-116-1 [isotope.com]

- To cite this document: BenchChem. [L-Alanine-1-13C: A Technical Guide for Researchers]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b1280924#l-alanine-1-13c-cas-number-and-molecular-weight]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd
Ontario, CA 91761, United States
Phone: (601) 213-4426
Email: info@benchchem.com